

# Voriconazole Volume of Distribution and Key PK Parameters

Author: Smolecule Technical Support Team. Date: February 2026

## Compound Focus: Albaconazole

CAS No.: 187949-02-6

Cat. No.: S517838

[Get Quote](#)

The volume of distribution (Vd) for Voriconazole is summarized in the table below, with values presented in different units as found in the literature.

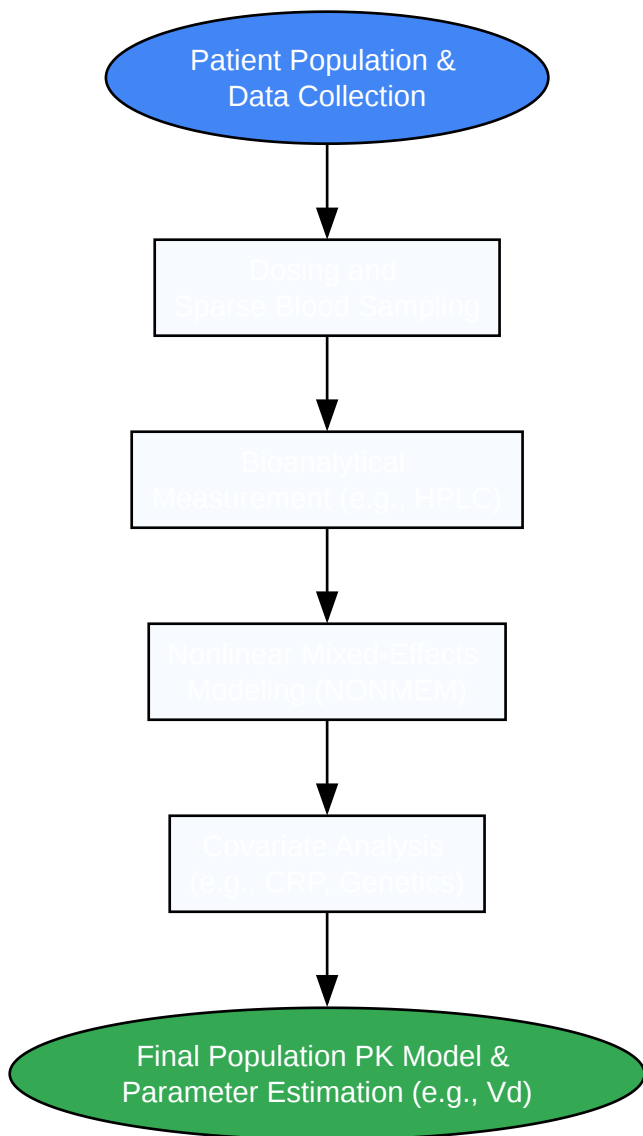
Parameter	Typical Value	Conditions / Notes
Volume of Distribution (Vd)	97.4 L [1]	Population estimate in talaromycosis patients (one-compartment model) [1]
	2 - 4.6 L/kg [2] [3]	Often reported as a range relative to body weight [2] [3]
	~4.6 L/kg [4] [5]	Frequently cited approximate value [4] [5]
Clearance (CL)	4.34 L/h [1]	Typical value; significantly associated with C-reactive protein (CRP) levels [1]
Oral Bioavailability	>90% - 96% [4] [2] [3]	Well absorbed, allowing for IV-to-oral switch [4] [2] [3]
Elimination Half-life	~6 hours (dose-dependent) [4] [2]	Exhibits nonlinear, saturable pharmacokinetics [4] [2]
Protein Binding	~58% - 60% [4] [5]	Independent of concentration [4]

## Experimental Protocol for Population PK Studies

The data for Voriconazole often comes from robust **Population Pharmacokinetic (PPK)** studies. Here is a typical methodology based on the search results [1] [3]:

- **Study Design:** A prospective observational or retrospective study is conducted. For example, adult patients with a confirmed fungal infection (like talaromycosis or in a cancer setting) treated with Voriconazole are included. Patients with severe hepatic impairment or on interacting medications are often excluded [1] [3].
- **Dosing and Sampling:** Patients receive standard intravenous or oral doses of Voriconazole, sometimes with a loading dose. A **sparse sampling strategy** is used, where each patient provides a limited number of blood samples (e.g., trough levels) at different random times after dosing [1].
- **Bioanalysis:** Voriconazole plasma concentrations are quantified using validated methods like **High-Performance Liquid Chromatography (HPLC)** or automated immunoassays [1] [3].
- **Modeling:** The concentration-time data are analyzed using **nonlinear mixed-effects modeling (NONMEM)**. Researchers test different structural models (e.g., one- vs. two-compartment) to best describe the data. Subsequently, they investigate the influence of patient-specific factors (covariates) like C-reactive protein (CRP), age, liver function, and genetic polymorphisms on pharmacokinetic parameters [1] [3].

The diagram below illustrates this workflow.



Click to download full resolution via product page

### ***Need Custom Synthesis?***

*Email: [info@smolecule.com](mailto:info@smolecule.com) or Request Quote Online.*

## References

1. Population pharmacokinetics of voriconazole and initial ... [pmc.ncbi.nlm.nih.gov]
2. Pharmacokinetic/pharmacodynamic profile of voriconazole [pubmed.ncbi.nlm.nih.gov]

3. Population pharmacokinetic analysis of intravenous ... [journals.plos.org]

4. Voriconazole: the newest triazole antifungal agent - PMC [pmc.ncbi.nlm.nih.gov]

5. Voriconazole Pharmacokinetics in Critically Ill Patients and ... [mdpi.com]

To cite this document: Smolecule. [Voriconazole Volume of Distribution and Key PK Parameters].

Smolecule, [2026]. [Online PDF]. Available at:

[<https://www.smolecule.com/products/b517838#albaconazole-volume-of-distribution-comparison>]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

**Need Industrial/Bulk Grade?** Request Custom Synthesis Quote

## Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

### Contact

**Address:** Ontario, CA 91761, United States

**Phone:** (512) 262-9938

**Email:** [info@smolecule.com](mailto:info@smolecule.com)

**Web:** [www.smolecule.com](http://www.smolecule.com)